

Performance of Direct Black 22 compared to other direct dyes in research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Black 22

Cat. No.: B1585272

[Get Quote](#)

A Comparative Performance Analysis of Direct Black 22 in Textile Dyeing

For researchers, scientists, and drug development professionals, the selection of appropriate dyes and reagents is paramount to ensure reproducible and accurate experimental outcomes. This guide provides a comprehensive comparison of the performance of **Direct Black 22** against other commonly used direct dyes, supported by available experimental data and standardized testing protocols.

Direct Black 22 is a widely utilized anionic azo dye, favored for its cost-effectiveness and strong affinity for cellulosic fibers such as cotton, viscose, and paper.^{[1][2]} Its performance, particularly in terms of color fastness and application, is a critical consideration for its various applications. This guide delves into a comparative analysis of **Direct Black 22** with other direct dyes, namely Direct Red 81, Direct Blue 86, and Direct Brown 1, to aid in the selection of the most suitable dye for specific research and industrial applications.

Quantitative Performance Data

The following table summarizes the key performance indicators of **Direct Black 22** and other selected direct dyes based on standardized testing methods. The fastness properties are rated on a scale of 1 to 5 for ISO standards and 1 to 8 for the AATCC light fastness standard, with higher numbers indicating better performance.

Performance Metric	Direct Black 22	Direct Red 81	Direct Blue 86	Direct Brown 1
Light Fastness	4 (ISO)	4-5 (ISO)[3][4]	6-7 (ISO)[5]	1-2 (ISO)[6][7]
Washing Fastness (Color Change)	3 (ISO)	1-2 (ISO)[4]	2 (ISO)[5]	2-3 (ISO)[6]
Washing Fastness (Staining)	3 (ISO)	-	-	-
Rubbing Fastness (Dry)	4 (ISO)	4-5 (ISO)[1]	-	4 (ISO)
Rubbing Fastness (Wet)	3 (ISO)	3 (ISO)[1]	-	3 (ISO)[8]
Acid Resistance (Fading)	5 (ISO)	4 (ISO)[9]	3 (ISO)	2 (ISO)[6]
Acid Resistance (Staining)	4 (ISO)	-	-	-
Alkali Resistance (Fading)	4 (ISO)	3 (ISO)[9]	3 (ISO)	3 (ISO)[6]
Alkali Resistance (Staining)	4-5 (AATCC)	-	-	-

Performance Overview

Direct Black 22 demonstrates moderate to good fastness properties across several key metrics. Its light fastness is comparable to Direct Red 81 but inferior to the excellent light fastness of Direct Blue 86.[3][4][5] In terms of washing fastness, **Direct Black 22** shows moderate performance, which is a known limitation of direct dyes in general when compared to reactive dyes.[10] Its rubbing fastness is good in dry conditions and moderate in wet conditions.[1] A notable strength of **Direct Black 22** is its excellent resistance to acidic conditions and good resistance to alkaline environments.

In comparison, Direct Red 81 offers similar light fastness but poorer washing fastness.[3][4] Direct Blue 86 stands out for its superior light fastness, making it a suitable alternative when light stability is a primary concern.[5] Direct Brown 1, on the other hand, exhibits poor light and washing fastness, limiting its application in textiles requiring high durability.[6][7]

Experimental Protocols

The data presented in this guide is based on standardized experimental protocols developed by organizations such as the International Organization for Standardization (ISO) and the American Association of Textile Chemists and Colorists (AATCC). A general overview of the methodologies for key experiments is provided below.

Colorfastness to Light (ISO 105-B02)

This test method is designed to determine the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight.

- **Specimen Preparation:** A specimen of the dyed textile is mounted on a sample holder.
- **Exposure:** The specimen is exposed to a xenon arc lamp under controlled conditions of temperature, humidity, and time.
- **Evaluation:** The change in color of the exposed specimen is assessed by comparing it with an unexposed sample of the same material. The degree of fading is rated against a Blue Wool standard (scale of 1-8), where a higher number indicates better light fastness.

Colorfastness to Washing (ISO 105-C06)

This test evaluates the resistance of the color of textiles to domestic and commercial laundering procedures.

- **Specimen Preparation:** A dyed fabric specimen is prepared and attached to a multi-fiber strip containing different types of fibers (e.g., cotton, wool, polyester).
- **Washing Procedure:** The composite specimen is placed in a stainless-steel container with a specified volume of detergent solution and stainless-steel balls. The container is then agitated in a laundering machine at a specified temperature and for a set duration.

- **Evaluation:** After washing and drying, the change in color of the specimen is assessed using the Grey Scale for Color Change (1-5 scale). The degree of color transfer to the different fibers on the multi-fiber strip is evaluated using the Grey Scale for Staining (1-5 scale).

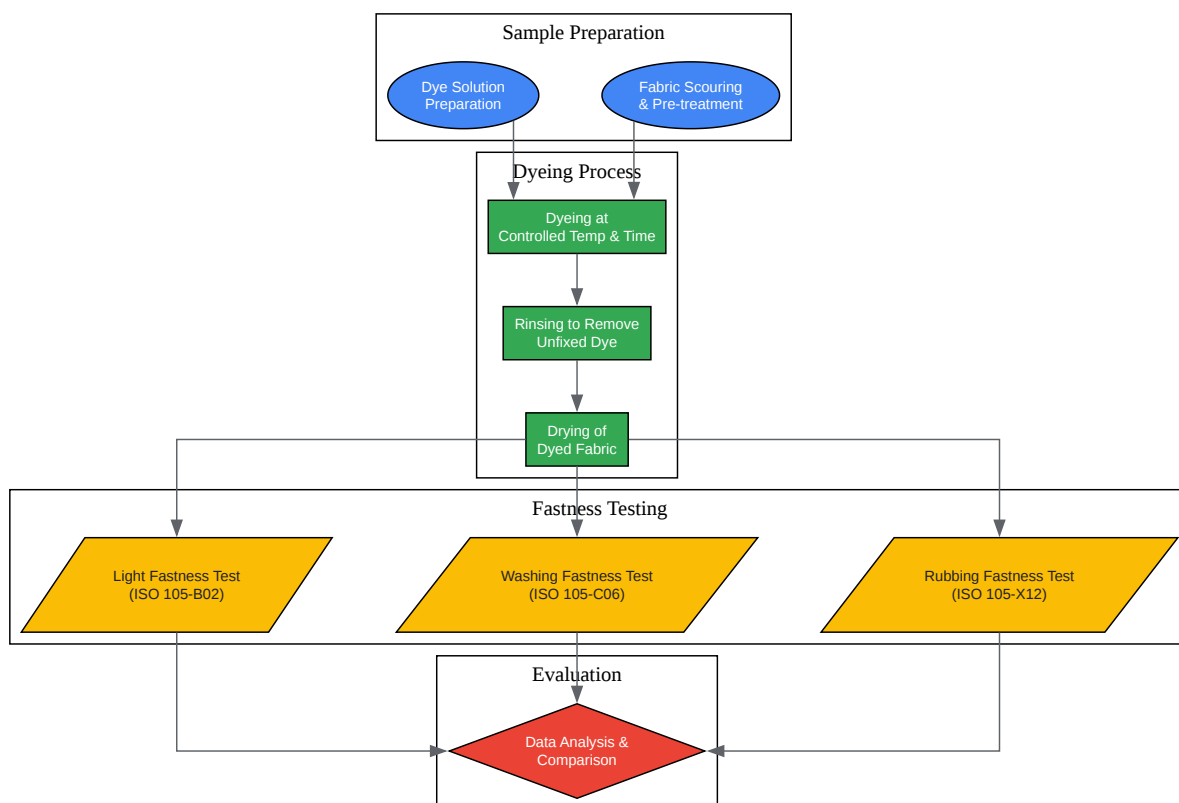
Colorfastness to Rubbing (ISO 105-X12)

This test is used to determine the resistance of the color of textiles to rubbing off and staining other materials.

- **Specimen Preparation:** A specimen of the dyed fabric is mounted on the base of a crockmeter.
- **Rubbing Procedure:** A white cotton rubbing cloth is mounted on a rubbing finger, which is then moved back and forth over the test specimen for a specified number of cycles with a constant downward force. The test is performed under both dry and wet conditions.
- **Evaluation:** The amount of color transferred to the white rubbing cloth is assessed by comparing it with the Grey Scale for Staining (1-5 scale).

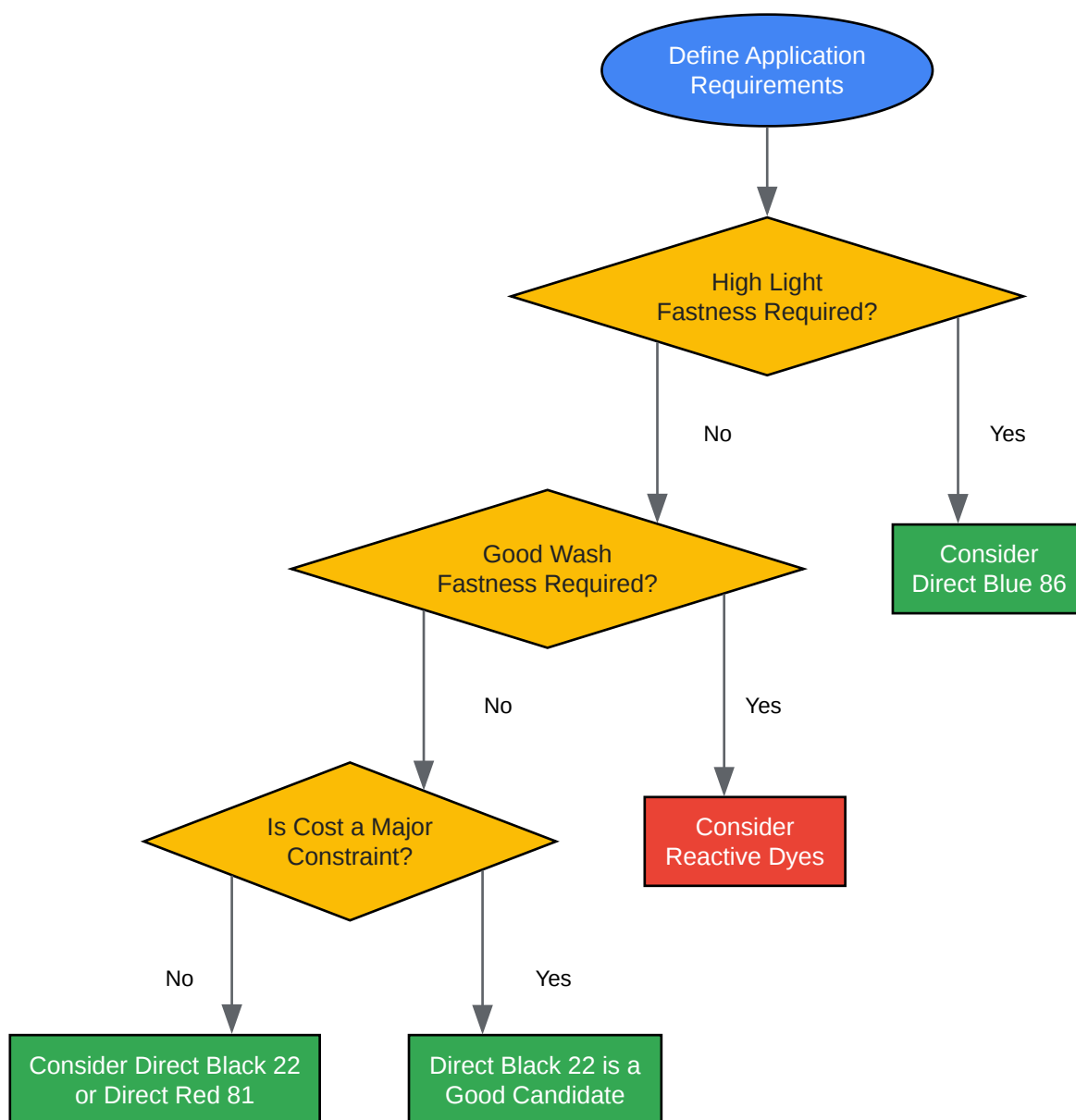
Visualizing Experimental and Logical Workflows

To further clarify the processes involved in dye evaluation and selection, the following diagrams are provided.



[Click to download full resolution via product page](#)

A typical experimental workflow for evaluating direct dye performance.



[Click to download full resolution via product page](#)

A decision-making process for selecting a direct dye based on performance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Direct Red 81|Direct Fast Red 4B|CAS No: 2610-11-9/12237-71-7 - Direct dye [chinainterdyes.com]
- 2. Exploring Direct Dyeing of Dark Shades on Cotton Using Reactive Dyes via Cationization [textilesphere.com]
- 3. krishnadyes.net [krishnadyes.net]
- 4. colorantsgroup.com [colorantsgroup.com]
- 5. China Biggest C.I. Direct Blue 86 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 6. worlddyevariety.com [worlddyevariety.com]
- 7. 3811-71-0 | Direct Brown 1 Direct Brown D3G | Colorcom Group [colorcominternational.com]
- 8. Direct Brown 1|Direct Brown D3G|CAS No: 3811-71-0 - Direct dye [chinainterdyes.com]
- 9. worlddyevariety.com [worlddyevariety.com]
- 10. textilelearner.net [textilelearner.net]
- To cite this document: BenchChem. [Performance of Direct Black 22 compared to other direct dyes in research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585272#performance-of-direct-black-22-compared-to-other-direct-dyes-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com